

Unveiling Antimony-125: A Technical History of its Discovery and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony-125

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A comprehensive technical guide detailing the discovery, history, and foundational experimental protocols for the radionuclide **Antimony-125** (^{125}Sb). This document is intended for researchers, scientists, and professionals in drug development, providing an in-depth understanding of this important isotope.

Antimony-125, a radioisotope of the element antimony with a half-life of 2.758 years, was first identified in 1951 by G.R. Leader and W.H. Sullivan. Their seminal work, "Study of Long-Lived Antimony in Fission (II)," published in Radiochemical Studies: The Fission Products, detailed its discovery as a product of uranium fission. This discovery opened a new chapter in the study of fission products and provided a valuable new tracer for scientific and industrial applications.

Discovery and Early History

The discovery of **Antimony-125** was a direct result of the intensive radiochemical analysis of fission products following the advent of nuclear reactors. Researchers meticulously separated and characterized the complex mixture of radioactive isotopes produced during nuclear fission. The work of Leader and Sullivan was instrumental in isolating and identifying this previously unknown long-lived antimony isotope.

Subsequent to its discovery, extensive research was undertaken to characterize its nuclear properties. A notable early contribution was made by Sven A. E. Johansson in 1953 with his publication, "The Decay Scheme of Sb125," which provided a detailed analysis of its

radioactive decay pathway. These early studies laid the groundwork for our current understanding of **Antimony-125**'s decay characteristics.

Production and Separation

Antimony-125 is primarily produced through two main pathways: as a fission product from the nuclear fission of uranium and through the neutron irradiation of stable tin isotopes.

Production via Neutron Irradiation of Tin-124

A common method for producing **Antimony-125** involves the neutron bombardment of enriched Tin-124 (^{124}Sn) targets in a nuclear reactor. The nuclear reaction proceeds as follows:



This process involves the capture of a neutron by a ^{124}Sn nucleus, forming the unstable isotope ^{125}Sn , which then undergoes beta decay to form ^{125}Sb .

Isolation from Fission Products

Antimony-125 is also a significant long-lived fission product of uranium and plutonium. Its separation from the complex mixture of other fission products requires sophisticated radiochemical techniques.

Quantitative Data

The nuclear decay properties of **Antimony-125** have been extensively studied and are summarized in the table below.

Property	Value
Half-life	2.75856 years
Decay Mode	Beta minus (β^-)
Parent Nuclide	^{125}Sn
Daughter Nuclide	^{125}Te
Beta Minus (β^-) Max Energy	766.7 keV
Major Gamma Ray Energies	427.9 keV, 463.4 keV, 600.6 keV, 635.9 keV

Experimental Protocols

The following sections detail the methodologies employed in the foundational experiments related to the discovery and characterization of **Antimony-125**.

Protocol for the Separation of Antimony-125 from Fission Products (based on early methods)

This protocol outlines a general procedure for the chemical separation of antimony isotopes from a mixture of fission products, as would have been employed in the early 1950s.

- **Dissolution:** The irradiated uranium target is dissolved in a strong acid, such as nitric acid.
- **Precipitation of Insoluble Sulfides:** Hydrogen sulfide is passed through the acidic solution. This precipitates the sulfides of antimony and other elements of the hydrogen sulfide group, while uranium and the majority of other fission products remain in solution.
- **Separation of Antimony:** The sulfide precipitate is dissolved in a suitable solvent. The separation of antimony from other sulfides is then achieved through a series of selective precipitation and dissolution steps, exploiting the differences in the chemical properties of the elements.
- **Purification:** The separated antimony fraction is further purified using techniques such as ion exchange chromatography or solvent extraction to isolate **Antimony-125** from other antimony isotopes and any remaining impurities.

- Radiometric Analysis: The purity and quantity of the isolated **Antimony-125** are determined by radiometric measurements, including half-life determination and gamma-ray spectroscopy.

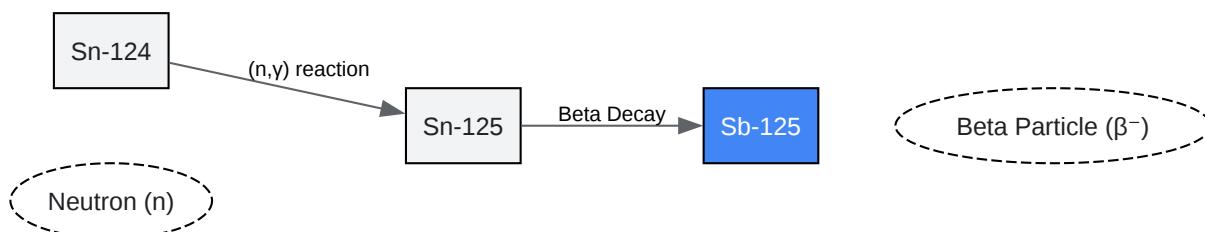
Protocol for the Study of the Decay Scheme of Antimony-125 (based on early beta-gamma coincidence spectroscopy)

This protocol describes a generalized experimental setup for investigating the decay scheme of **Antimony-125** using beta-gamma coincidence spectroscopy, a technique prevalent in the 1950s.

- Source Preparation: A thin, uniform source of purified **Antimony-125** is prepared on a suitable backing material to minimize self-absorption of the emitted radiations.
- Detector Setup: The source is placed between a beta detector (e.g., a Geiger-Müller counter or a scintillation detector) and a gamma detector (e.g., a NaI(Tl) scintillation detector).
- Coincidence Circuitry: The outputs of the two detectors are fed into a coincidence circuit. This circuit generates an output signal only when a beta particle and a gamma ray are detected simultaneously (within a very short time window).
- Data Acquisition: The energy spectrum of the gamma rays that are in coincidence with beta particles of a specific energy range is recorded. By systematically varying the energy window for the beta detector, the relationship between the energies of the emitted beta particles and gamma rays can be established.
- Decay Scheme Construction: Based on the coincidence data, a decay scheme is constructed that shows the energy levels of the daughter nucleus (Tellurium-125) and the transitions between them.

Visualizations

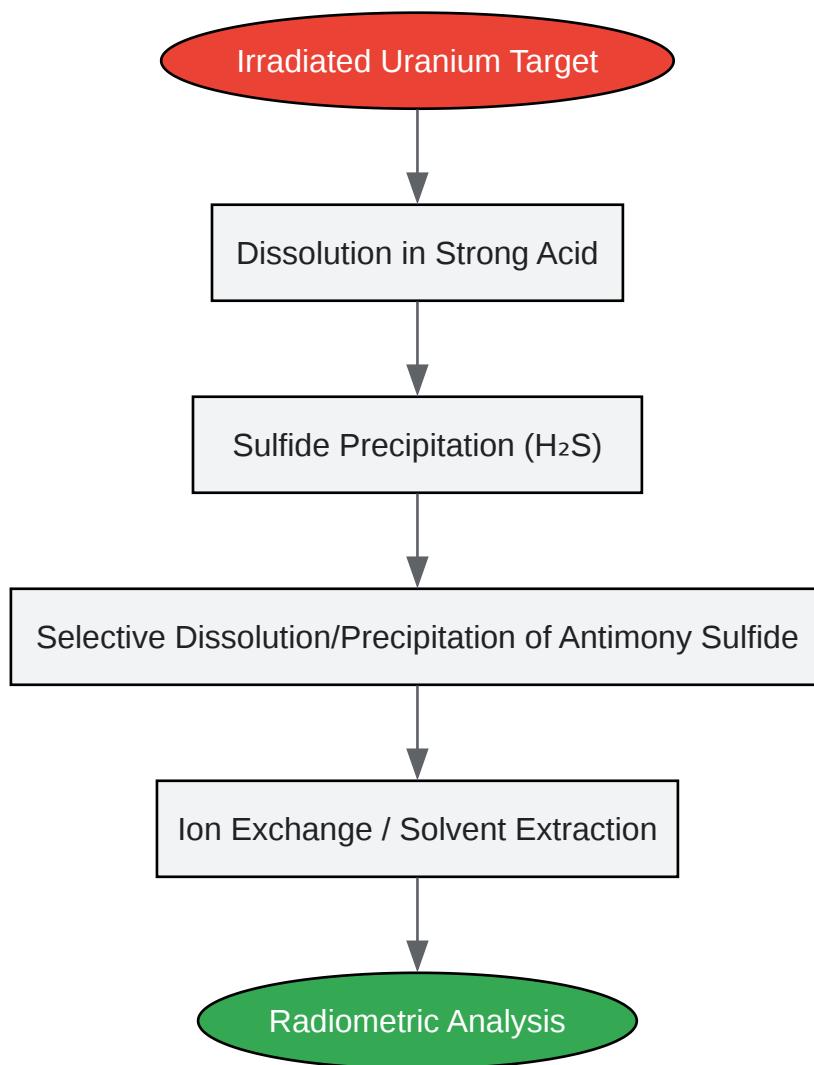
Signaling Pathway of Antimony-125 Production from Tin-124



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Caption: Production pathway of **Antimony-125** from Tin-124 via neutron capture and subsequent beta decay.

Experimental Workflow for Antimony-125 Separation from Fission Products



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Caption: A simplified workflow for the radiochemical separation of **Antimony-125** from fission products.

Early Applications

In the years following its discovery, **Antimony-125**'s relatively long half-life and distinct gamma emissions made it a valuable tool as a radioactive tracer in various industrial and scientific applications. One of the early uses was in the monitoring of industrial processes, such as tracking the flow of materials in pipelines and measuring the wear of machine parts. Its presence could be detected externally, providing a non-invasive method for process analysis. While specific industrial applications from the 1950s are not extensively documented in readily

available literature, the use of similar radioisotopes as tracers was a burgeoning field during this period.

This technical guide provides a historical and scientific overview of **Antimony-125**, from its discovery to its fundamental characterization. The detailed protocols and data presented serve as a valuable resource for researchers and professionals in the field.

- To cite this document: BenchChem. [Unveiling Antimony-125: A Technical History of its Discovery and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b081612#antimony-125-discovery-and-history\]](https://www.benchchem.com/product/b081612#antimony-125-discovery-and-history)

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com